

An In-depth Technical Guide to the Chemical Structure and Properties of Diodone

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Compound of Interest

Compound Name: **Diodone**

Cat. No.: **B1670706**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Diodone, also known as Iodopyracet, is an organoiodine compound that was historically significant as a radiocontrast agent, primarily used for intravenous urography to visualize the urinary tract. Its ability to absorb X-rays, owing to its high iodine content, allowed for the detailed imaging of kidneys, ureters, and the bladder. This technical guide provides a comprehensive overview of the chemical structure, properties, and relevant experimental protocols associated with **Diodone**. The information is presented to be a valuable resource for researchers, scientists, and professionals involved in drug development and the study of contrast media.

Chemical Structure and Identification

Diodone is chemically known as 2-(3,5-diiodo-4-oxo-1-pyridinyl)acetic acid.^[1] It is a 4-pyridone derivative with iodine atoms substituted at the 3 and 5 positions of the pyridone ring, and a carboxymethyl group attached to the nitrogen atom.^[1] For its application as a radiocontrast agent, it was commonly formulated as a salt with diethanolamine.

Synonyms and Identifiers

Identifier	Diodone Acid	Diodone (Diethanolamine Salt)
IUPAC Name	2-(3,5-diiodo-4-oxo-1-pyridinyl)acetic acid	2-(3,5-diiodo-4-oxo-1-pyridinyl)acetic acid; 2-(2-hydroxyethylamino)ethanol
Synonyms	Iodopyracet Acid, Pelvirinic acid, Umbradilic acid, 3,5-Diiodo-4-pyridone-N-acetic acid	Iodopyracet, Diodon, Cardiotrast, Diatраст
CAS Number	101-29-1	300-37-8
PubChem CID	9304	5284574
Molecular Formula	C7H5I2NO3	C11H16I2N2O5
InChI Key	PVBALTLWZVEAIO-UHFFFAOYSA-N	RERHJVNYJKZHLJ-UHFFFAOYSA-N
SMILES	C1=C(C(=O)C(=CN1CC(=O)O)I)I	C1=C(C(=O)C(=CN1CC(=O)O)I)I.C(CO)NCCO

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Diodone** acid and its diethanolamine salt is presented below. These properties are crucial for understanding its behavior in biological systems and for its formulation.

Quantitative Data Summary

Property	Diodone Acid	Diodone (Diethanolamine Salt)
Molecular Weight	404.93 g/mol	510.06 g/mol
Melting Point	244 °C (decomposes)[2][3]	245-249 °C
Boiling Point	422.8 ± 45.0 °C (Predicted)[2]	No data available
Solubility in Water	2.787 g/L (temperature not stated)[2][3]	Miscible
pKa	3.60 ± 0.10 (Predicted)[2]	Not applicable

Experimental Protocols

Synthesis of Diodone (Diethanolamine Salt)

The following is a general manufacturing process for **Diodone**, synthesized from pyridine.

Materials:

- Pyridine
- Thionyl chloride
- Water
- Iodomonochloride (ICl)
- Chloroacetic acid
- Sodium hydrate
- Diethanolamine

Procedure:

- Formation of 4-Pyridyl-pyridinium chloride: React 2 moles of pyridine with thionyl chloride.

- Formation of 4-1H-pyridone: Transform the 4-pyridyl-pyridinium chloride by adding water at 150°C.
- Iodination: Add 1 mole of iodomonochloride (ICl) to the 4-1H-pyridone to produce 3,5-diiodopyridone.
- N-Alkylation: Convert the 3,5-diiodopyridone to 3,5-diiodo-4-pyridone-N-acetic acid by adding chloroacetic acid and sodium hydrate.
- Salt Formation: Dissolve 1 mole of 3,5-diiodo-4-pyridone-N-acetic acid in a solution of 1 mole of diethanolamine in 60 ml of water while heating.
- Final Product Preparation: Make up the solution to 100 ml with water. Evaporate the solution and recrystallize the resulting solid to obtain the **Diodone** salt as white crystals.[\[1\]](#)

Intravenous Pyelogram (IVP) Procedure

The following protocol outlines the historical use of **Diodone** in an intravenous pyelogram procedure for visualizing the urinary tract.

Patient Preparation:

- The patient may be asked to take a laxative the day before the procedure to clear the bowels.
- The patient should refrain from eating or drinking for several hours before the test.
- The patient will be asked to empty their bladder immediately before the procedure begins.

Procedure:

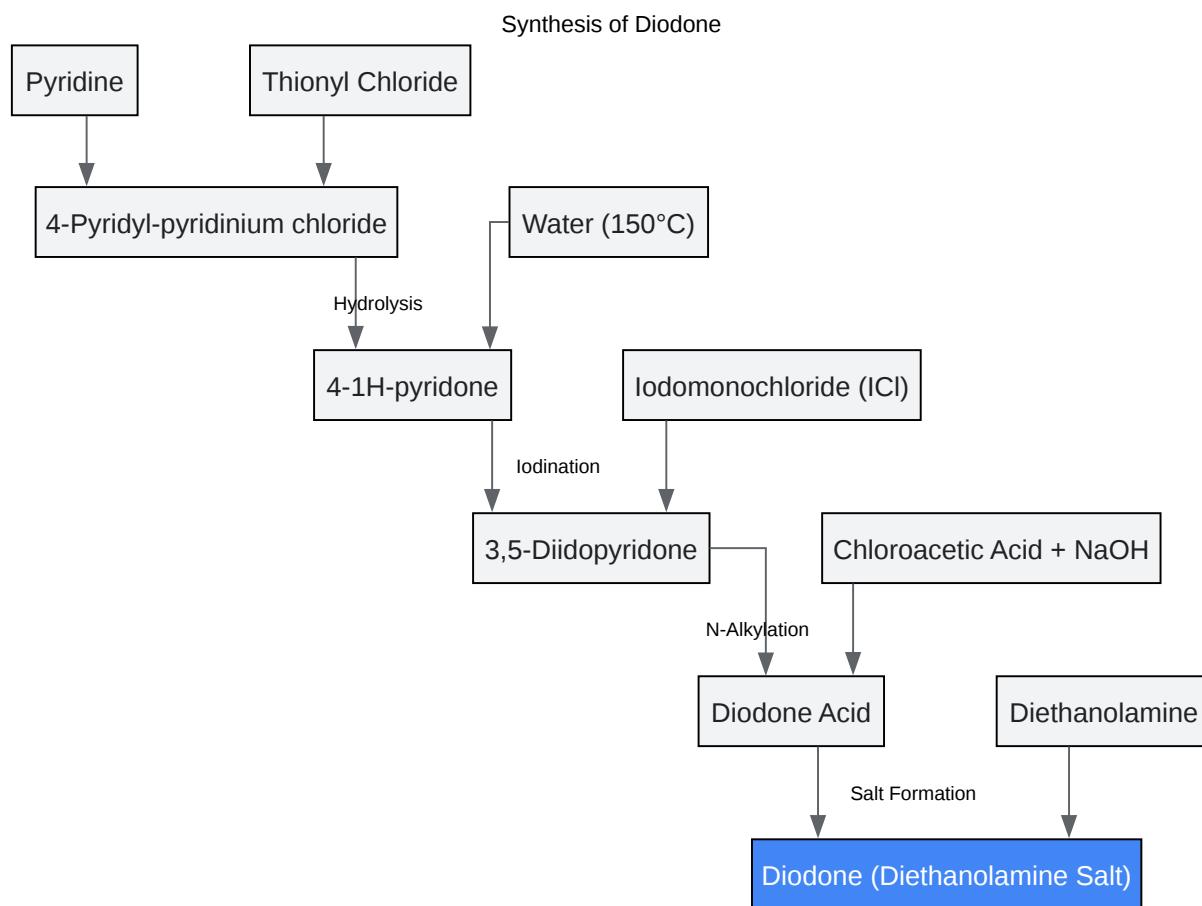
- An initial X-ray of the abdomen is taken to ensure the intestines are clear and to get a baseline image.
- An intravenous (IV) line is inserted into a vein in the patient's arm.
- The **Diodone** contrast agent is injected through the IV line. The patient may experience a warm or flushing sensation and a metallic taste in the mouth.

- A series of X-ray images are taken at specific time intervals (e.g., 5, 10, 15, and 30 minutes) as the **Diodone** is filtered by the kidneys and passes through the ureters and into the bladder.
- The patient may be asked to change positions for different X-ray views.
- Before the final X-ray, the patient is asked to urinate.
- A final X-ray is taken of the empty bladder to assess bladder function.
- The entire procedure typically takes about an hour. Patients are encouraged to drink plenty of fluids after the test to help flush the contrast agent from their system.

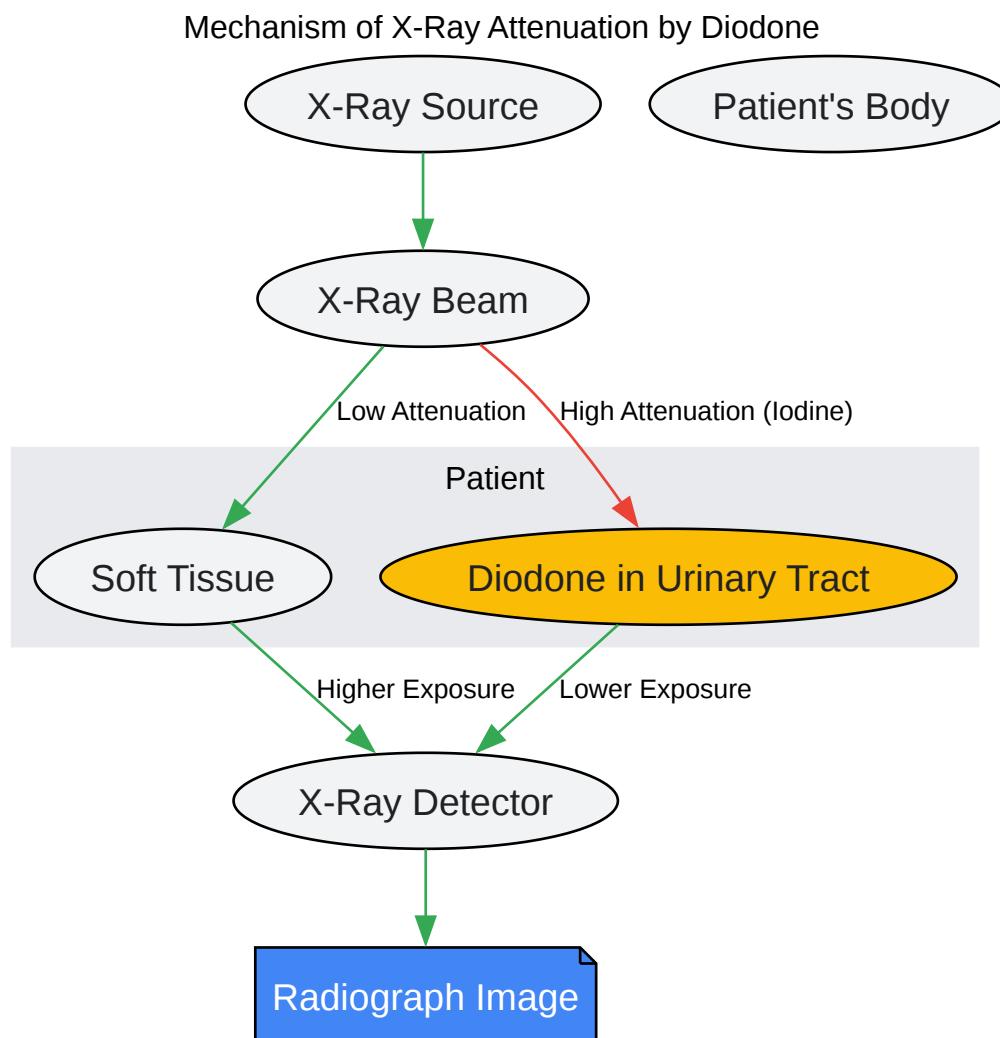
Mechanism of Action and Signaling Pathways

As a radiocontrast agent, **Diodone** does not exert its effect through interaction with specific biological signaling pathways. Instead, its utility is based on the physical principle of X-ray attenuation. The iodine atoms in the **Diodone** molecule have a high atomic number and are effective at absorbing X-ray photons. When **Diodone** is introduced into the body, it increases the radiodensity of the structures in which it concentrates, such as the urinary tract. This differential absorption of X-rays compared to the surrounding soft tissues creates a clear contrast on a radiograph, allowing for detailed visualization of the anatomy and function of the urinary system.

Visualizations

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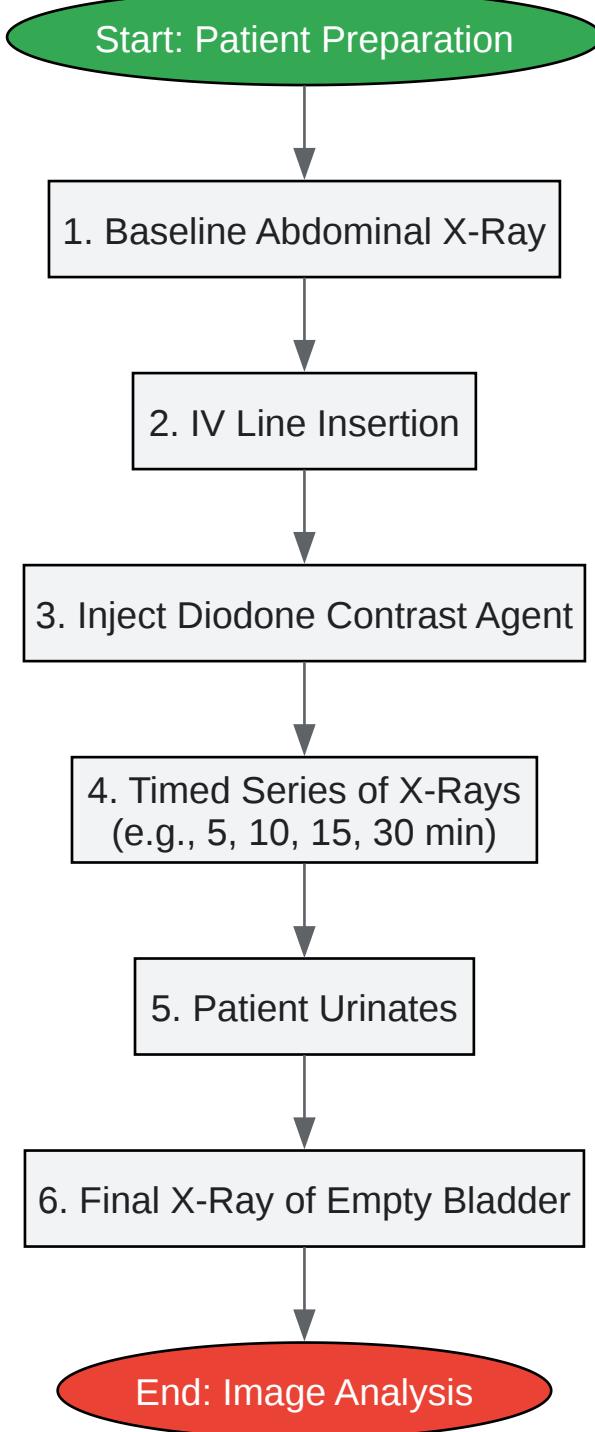
Caption: A simplified workflow for the synthesis of **Diodone**.



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Caption: How **Diodone** enhances contrast in X-ray imaging.

Intravenous Pyelogram (IVP) Experimental Workflow

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Caption: A step-by-step workflow of the IVP procedure.

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References

- 1. 3,5-DIODO-4-PYRIDONE-1-ACETIC ACID | 101-29-1 [chemicalbook.com]
- 2. 101-29-1 CAS MSDS (3,5-DIODO-4-PYRIDONE-1-ACETIC ACID) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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